

A Technical Guide to Trimethylammonium chloride-15N for Researchers

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Compound of Interest

Compound Name: Trimethylammonium chloride-15N

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For researchers, scientists, and drug development professionals, this guide provides an indepth overview of **Trimethylammonium chloride-15N**, its commercial sources, key properties, and its application in metabolic research. Given its role as a metabolic precursor, this guide also details experimental protocols and relevant biological pathways, drawing parallels with the closely related and extensively studied compound, Choline chloride-15N.

Commercial Availability and Properties

Trimethylammonium chloride-15N, often supplied as Trimethylamine-15N hydrochloride, is a stable isotope-labeled compound crucial for metabolic research, particularly in studies involving mass spectrometry. Its primary application is as an internal standard for the accurate quantification of trimethylamine (TMA) and its biologically significant metabolite, trimethylamine N-oxide (TMAO).

Several chemical suppliers provide this reagent. The following table summarizes the key quantitative data for Trimethylamine-15N hydrochloride available from commercial sources.



Property	Value	Supplier/Reference
Product Name	Trimethylamine-15N hydrochloride	Sigma-Aldrich, Santa Cruz Biotechnology
Isotopic Purity	≥98 atom % 15N	Sigma-Aldrich[1]
Chemical Formula	(CH₃)₃¹⁵N·HCl	Sigma-Aldrich[1]
Molecular Weight	96.56 g/mol	Sigma-Aldrich[1]
Form	Solid	Sigma-Aldrich[1]
Melting Point	283-284 °C (decomposes)	Sigma-Aldrich[1]
Storage	Room temperature, in the dark and dry, under vacuum	China Isotope[2]

Applications in Metabolic Research

The primary utility of Trimethylamine-15N hydrochloride lies in its application as a tracer and internal standard in metabolic studies. Trimethylamine (TMA) is a gut microbial metabolite derived from dietary precursors like choline, phosphatidylcholine, and L-carnitine. In the liver, TMA is oxidized by flavin-containing monooxygenases (FMOs) to produce trimethylamine N-oxide (TMAO), a metabolite linked to cardiovascular disease.

The 15N label allows researchers to distinguish exogenously administered trimethylamine from the endogenous pool, enabling precise tracking of its metabolic fate. This is particularly valuable in:

- Pharmacokinetic Studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of trimethylamine.
- Metabolic Flux Analysis: Quantifying the rate of conversion of TMA to TMAO, which provides an in vivo measure of FMO enzyme activity.[3]
- Gut Microbiome Research: Assessing the capacity of the gut microbiota to produce TMA from various dietary sources.[3]



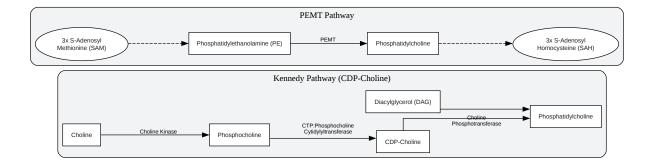
Key Metabolic Pathways

Trimethylamine is intricately linked to choline metabolism. Choline is an essential nutrient that serves as a precursor for the synthesis of the neurotransmitter acetylcholine and the membrane phospholipid phosphatidylcholine. The 15N label from Trimethylammonium chloride can be traced through these critical pathways.

Phosphatidylcholine Synthesis

Phosphatidylcholine (PC) is a major component of cellular membranes and is synthesized through two primary pathways:

- The Kennedy Pathway (CDP-Choline Pathway): This is the main route for PC synthesis in most tissues.[4] It involves the phosphorylation of choline, its conversion to CDP-choline, and the final transfer of the phosphocholine headgroup to a diacylglycerol (DAG) backbone.
 [5]
- The Phosphatidylethanolamine N-methyltransferase (PEMT) Pathway: Predominantly active in the liver, this pathway synthesizes PC by the sequential methylation of phosphatidylethanolamine (PE), using S-adenosylmethionine (SAM) as the methyl donor.[4]





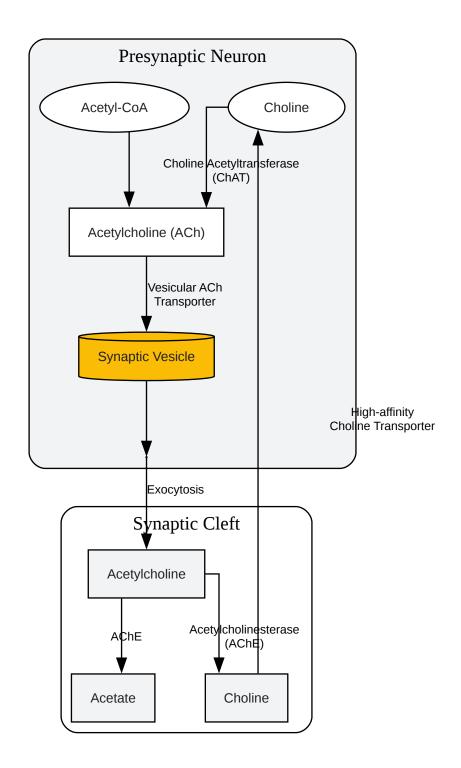
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Caption: Major pathways of Phosphatidylcholine synthesis.

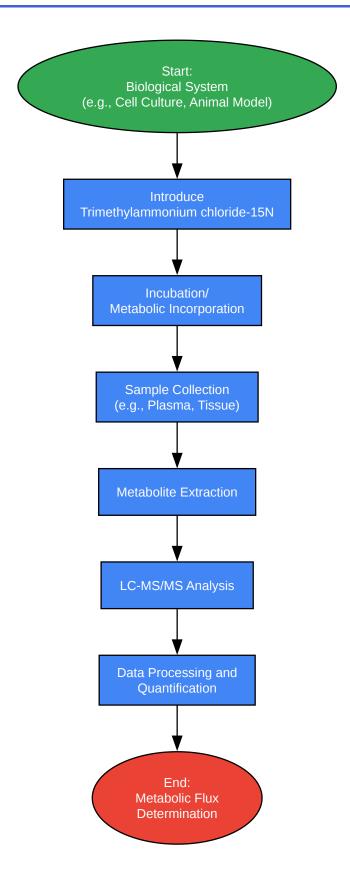
Acetylcholine Synthesis

In cholinergic neurons, choline is a direct precursor for the synthesis of the neurotransmitter acetylcholine. This process is critical for nerve impulse transmission.[6]









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